

2,5-Dimethylresorcinol dimethyl ether safety data sheet (SDS)

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Compound of Interest

Compound Name: 2,5-Dimethoxy-1,3-dimethylbenzene

CAS No.: 14538-50-2

Cat. No.: B169466

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Technical Guide: 2,5-Dimethylresorcinol Dimethyl Ether

Chemical Identity, Safety Profiling, and Synthesis Context

Part 1: Executive Summary & Chemical Identity

2,5-Dimethylresorcinol dimethyl ether is a methylated derivative of beta-orcinol (2,5-dimethylresorcinol).[1] Unlike its isomer, the redox-active 1,4-dimethoxy-2,5-dimethylbenzene (derived from hydroquinone), this compound features a meta-dimethoxy substitution pattern.[1] This structural distinction renders it significantly more resistant to oxidation into quinones, making it a stable building block for complex natural product synthesis rather than a redox shuttle.

Chemical Identity Table[2]

Parameter	Details
IUPAC Name	1,3-Dimethoxy-2,5-dimethylbenzene
Common Synonyms	2,6-Dimethoxy-p-xylene; Beta-orcinol dimethyl ether
CAS Number	21390-25-0
Molecular Formula	C ₁₀ H ₁₄ O ₂
Molecular Weight	166.22 g/mol
SMILES	<chem>COc1cc(C)cc(OC)c1C</chem>
Physical State	Solid or semi-solid (low melting point)
Solubility	Insoluble in water; soluble in DCM, EtOAc, THF, Toluene

Part 2: Hazard Identification & Safety Profiling (GHS)

While this compound is not classified as acutely toxic or carcinogenic, it possesses significant irritant properties typical of lipophilic benzyl ethers. The following classification is based on GHS (Globally Harmonized System) standards.

GHS Classification[1][5]

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[1][2]
 - H319: Causes serious eye irritation.[1][2]
 - H335: May cause respiratory irritation (if dust/vapor is generated).[1][2]

Precautionary Protocols (P-Codes)

- Prevention (P280): Wear protective gloves (Nitrile >0.11mm) and eye protection (safety glasses with side shields).[1]
- Response (P302+P352): IF ON SKIN: Wash with plenty of soap and water. The lipophilic nature of the ether means water alone is ineffective; soap is critical to emulsify and remove the compound.
- Storage (P403+P233): Store in a well-ventilated place. Keep container tightly closed.

Toxicological Context[1][5]

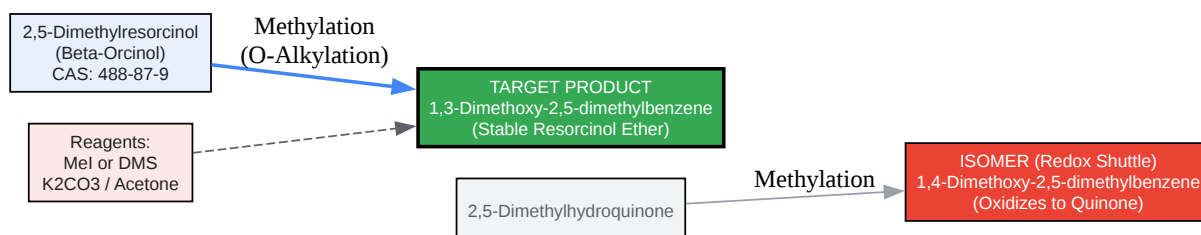
- Skin Absorption: As a dimethyl ether, the compound has increased lipophilicity compared to its parent phenol (2,5-dimethylresorcinol).[1] This facilitates faster dermal penetration.[1]
- Metabolism: Likely metabolized via O-demethylation by cytochrome P450 enzymes to revert to the resorcinol derivative, which is then glucuronidated.[1]

Part 3: Synthesis & Reactivity Context

Understanding the synthesis of this compound helps researchers troubleshoot impurities. It is typically produced via the Williamson Ether Synthesis or Methylation of 2,5-dimethylresorcinol.[1]

Synthesis Workflow (Graphviz Diagram)

The following diagram illustrates the standard synthesis pathway and the critical distinction between the target meta-substituted ether and the para-substituted redox shuttle isomer.



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Figure 1: Synthesis pathway of 2,5-Dimethylresorcinol dimethyl ether and comparison with its redox-active isomer.[1]

Reactivity Profile

- **Stability:** High. Unlike hydroquinone ethers, the meta arrangement of methoxy groups prevents easy oxidation to a quinone structure. It is stable to air and moisture.[1]
- **Electrophilic Aromatic Substitution (EAS):** The ring is highly activated by two methoxy and two methyl groups.
 - **C4/C6 Positions:** The proton at position 4 (or 6) is electronically enriched and sterically accessible, making this compound an excellent nucleophile for Vilsmeier-Haack formylation or Friedel-Crafts acylation.[1]
- **Demethylation:** Treatment with

or

will cleave the ether bonds, reverting the compound to 2,5-dimethylresorcinol.[1]

Part 4: Handling, Storage, and Emergency Response

Handling Protocols

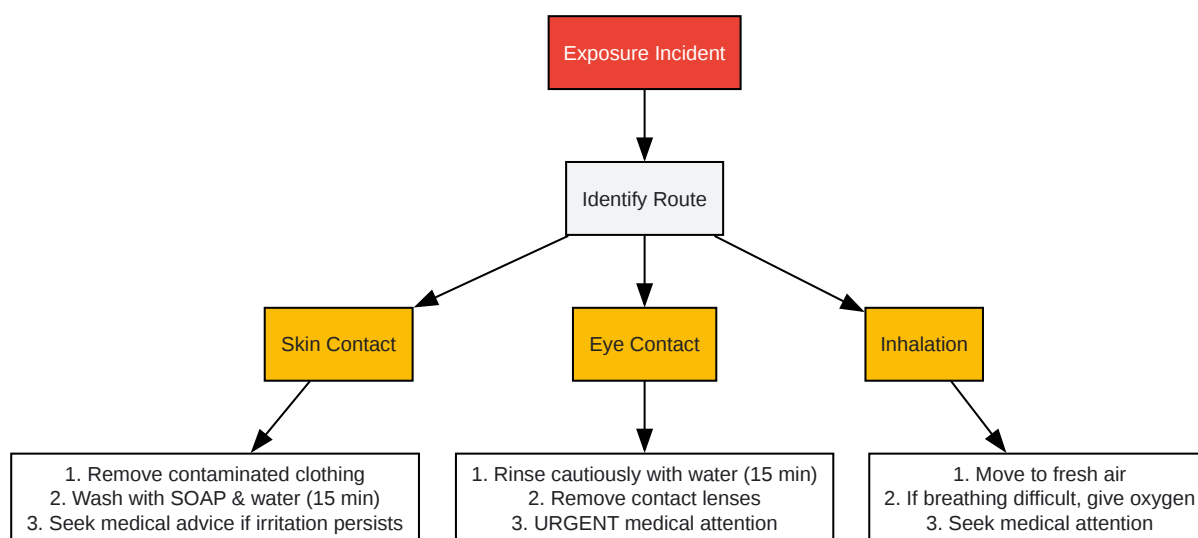
- **Engineering Controls:** Use a chemical fume hood to prevent inhalation of dust or vapors.[1]
- **Personal Protective Equipment (PPE):**
 - **Gloves:** Nitrile rubber.[1] Latex is not recommended due to the compound's organic solvent solubility.[1]
 - **Eyes:** Safety glasses with side shields.[1] If performing large-scale synthesis where splashing is possible, use a face shield.[1]

Storage & Stability[5][6]

- **Temperature:** Store at room temperature (15–25°C).

- Atmosphere: Stable in air, but storing under inert gas (Nitrogen/Argon) is good practice for long-term purity.[1]
- Incompatibilities: Strong oxidizing agents (e.g., concentrated nitric acid, permanganates).

Emergency Response Decision Tree



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Figure 2: Emergency response protocols for exposure incidents.

Part 5: Ecological Impact & Disposal

- Ecotoxicity: Data is limited for this specific isomer, but benzyl ethers are generally toxic to aquatic life with long-lasting effects.[1] Do not allow the compound to enter drains or watercourses.
- Disposal:
 - Dissolve in a combustible solvent (e.g., acetone) and burn in a chemical incinerator equipped with an afterburner and scrubber.

- Never dispose of down the sink.[1]

References

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